Spectroscopic Data for 4-Ethoxy-2-butanone: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Ethoxy-2-butanone*
CAS No.:	*60044-74-8*
Cat. No.:	*B1332131*

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Ethoxy-2-butanone** (CAS 60044-74-8), a bifunctional organic compound with applications as a versatile building block in multi-step synthesis.[1] The presence of both a ketone and an ether functional group provides two distinct sites for chemical transformation, making it a valuable intermediate in the synthesis of complex molecules for pharmaceuticals and agrochemicals.[1] This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Spectroscopic Overview

4-Ethoxy-2-butanone ($C_6H_{12}O_2$) possesses a molecular weight of 116.16 g/mol .[2][3][4] Its structure, featuring a carbonyl group and an ethoxy group, gives rise to characteristic spectroscopic signatures that are crucial for its identification and characterization. Spectroscopic analysis provides detailed information about the atomic and molecular framework of the compound through its interaction with electromagnetic radiation.[1]

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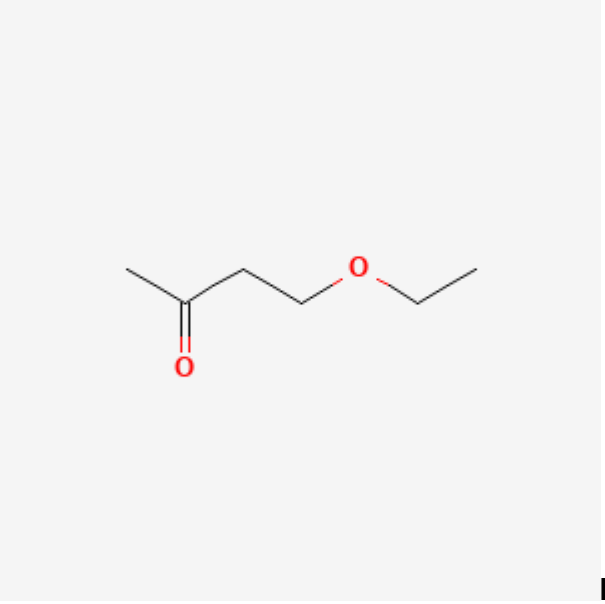


Figure 1. Chemical structure of **4-Ethoxy-2-butanone**.

This guide will delve into the ^{1}H NMR, ^{13}C NMR, IR, and MS data, providing both the raw data and a detailed interpretation based on established principles of spectroscopic analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **4-Ethoxy-2-butanone**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information about the number of different types of protons, their chemical environment, and their proximity to other protons. The ^{1}H NMR spectrum of **4-Ethoxy-2-butanone** is typically run in deuterated chloroform ($CDCl_3$).[3][4]

Experimental Protocol: ^{1}H NMR Spectroscopy

A detailed, step-by-step methodology for acquiring a ^{1}H NMR spectrum is as follows:

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Caption: Workflow for ^{1}H NMR data acquisition and processing.

^{1}H NMR Data Summary

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not explicitly available in search results			

Interpretation

Based on the structure of **4-Ethoxy-2-butanone**, the following signals are expected in the ^{1}H NMR spectrum:

- A triplet corresponding to the methyl protons of the ethoxy group.
- A quartet corresponding to the methylene protons of the ethoxy group, coupled to the adjacent methyl protons.
- A triplet corresponding to the methylene protons adjacent to the ether oxygen.
- A triplet corresponding to the methylene protons adjacent to the carbonyl group.
- A singlet corresponding to the methyl protons of the acetyl group.

The chemical shifts of protons adjacent to electron-withdrawing groups, such as the carbonyl and ether oxygen, will be shifted downfield.[5]

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^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the different types of carbon atoms in a molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that of ^{1}H NMR, with adjustments to the spectrometer's frequency and acquisition parameters.





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Caption: Workflow for IR data acquisition using the liquid film method.

IR Data Summary

Wavenumber (cm⁻¹)	Functional Group	Vibration
~1715	C=O (Ketone)	Stretch
~1100	C-O-C (Ether)	Stretch
~2950	C-H (Alkyl)	Stretch

Interpretation

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The IR spectrum of **4-Ethoxy-2-butanone** will be dominated by a strong absorption band around 1715 cm^{-1}, which is characteristic of the C=O stretching vibration in a saturated aliphatic ketone. [5][6]The presence of the ether linkage is confirmed by a C-O-C stretching vibration in the fingerprint region. [1]Additionally, C-H stretching vibrations from the alkyl portions of the molecule will be observed around 2950 cm^{-1}. [5]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to determine its structure.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry



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Caption: Workflow for Electron Ionization Mass Spectrometry.

MS Data Summary

m/z	Relative Abundance	Proposed Fragment
116	Moderate	$[M]^{+\cdot}$ (Molecular Ion)
43	99.99	$[CH_3CO]^+$
55	65.72	$[C_3H_3O]^+$ or $[C_4H_7]^+$
31	54.36	$[CH_2OH]^+$
27	46.07	$[C_2H_3]^+$
45	27.15	$[C_2H_5O]^+$

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Data sourced from PubChem.[2]

Interpretation

The mass spectrum of **4-Ethoxy-2-butanone** shows a molecular ion peak at m/z 116, confirming its molecular weight. The base peak at m/z 43 is characteristic of α-cleavage in a methyl ketone, corresponding to the stable acylium ion $[CH_3CO]^+$. [5]Other significant fragments arise from further cleavages of the carbon chain and rearrangements. The fragmentation pattern provides strong evidence for the proposed structure.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **4-Ethoxy-2-butanone**. The data presented in this guide are consistent with the known structure of the molecule and serve as a valuable reference for researchers working with this compound. The detailed experimental protocols and interpretations offer a framework for the successful spectroscopic analysis of this and similar molecules.

References

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